

Personal protective equipment for handling 2-Furancarboxaldehyde, 4-nitro-

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Compound of Interest

Compound Name: 2-Furancarboxaldehyde, 4-nitro-

Cat. No.: B1198717

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Essential Safety and Handling Guide for 2-Furancarboxaldehyde, 4-nitro-

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Furancarboxaldehyde, 4-nitro-**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

2-Furancarboxaldehyde, 4-nitro- is a chemical that poses several hazards, including skin and eye irritation, potential for respiratory irritation, and is harmful if swallowed.^{[1][2][3][4]} It is also suspected of causing genetic defects.^{[2][5]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

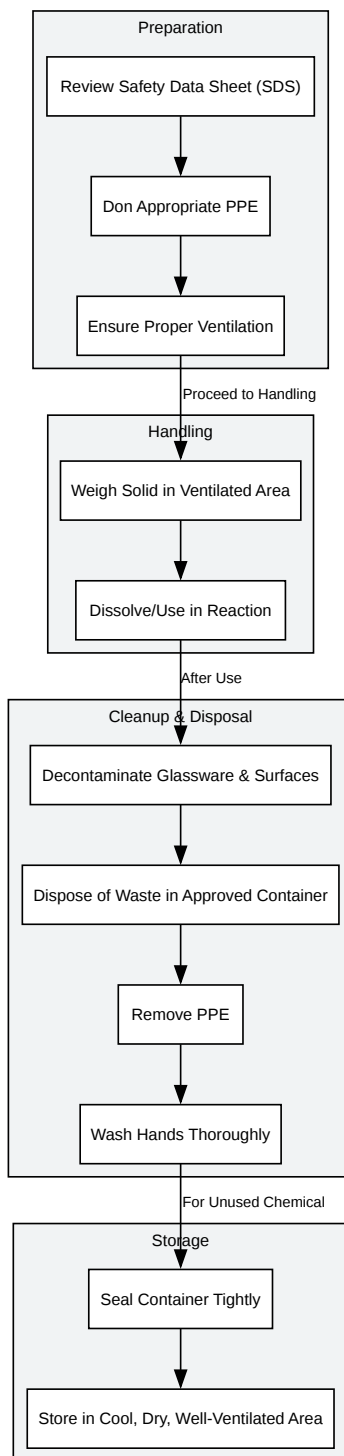
Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.[1][6]	Protects against dust particles and splashes that can cause serious eye irritation.[1][2][3]
Skin Protection	Chemical-resistant gloves (e.g., PVC) and protective clothing to prevent skin exposure.[1][7]	Prevents skin irritation and absorption.[2][3] Contaminated clothing should be removed and washed before reuse.[1][8]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH/MSHA-approved respirator.[1][7]	Minimizes the risk of respiratory tract irritation from inhaling dust.[1][4]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent accidents and maintain the chemical's stability.

Experimental Workflow for Safe Handling

Workflow for Handling 2-Furancarboxaldehyde, 4-nitro-

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Caption: A flowchart outlining the procedural steps for the safe handling of **2-Furancarboxaldehyde, 4-nitro-**.

Step-by-Step Handling Procedures:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before use.
 - Ensure a safety shower and eyewash station are readily accessible.^[1]
 - Work in a well-ventilated area or a chemical fume hood to avoid dust inhalation.^[1]
 - Put on all required PPE as detailed in Table 1.
- Handling:
 - Avoid generating dust when handling the solid material.^{[1][9]}
 - Do not eat, drink, or smoke in the handling area.^{[2][6]}
 - Avoid all personal contact with the substance.^{[6][7]}
 - Keep the container tightly closed when not in use.^[1]
- Storage:
 - Store in a dry, cool, and well-ventilated place.^[1]
 - Keep the container tightly closed to prevent contamination and reaction with moisture.^[1]
 - Store away from incompatible materials such as strong oxidizing agents.^[1]

Accidental Release and First Aid Measures

Immediate and appropriate response to spills and exposures is critical.

Spill Response:

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.[1]
 - Avoid dust formation.[1]
 - Sweep up the spilled solid and place it into a suitable, labeled container for disposal.[1][9]
- Major Spills:
 - Evacuate the area.
 - Alert the appropriate emergency response team.

First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult or they feel unwell, seek medical attention.[1][10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing.[1] If skin irritation occurs, get medical advice.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, seek medical attention.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[11]

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and comply with regulations.

Disposal Procedures:

- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[8]

- The substance should be sent to an approved waste disposal plant.[1][9]
- Do not allow the chemical to enter drains or the environment.[1][9]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[9]

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References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. 5-(4-Nitrophenyl)-2-furancarboxaldehyde - High purity | EN [georganics.sk]
- 4. 5-(4-Nitrophenyl)-2-furaldehyde | C₁₁H₇NO₄ | CID 81567 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-(4-Nitrophenyl)-2-furaldehyde 7147-77-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. bg.cpachem.com [bg.cpachem.com]
- 9. fishersci.com [fishersci.com]
- 10. 5-(4-Nitrophenyl)-2-furaldehyde - Safety Data Sheet [chemicalbook.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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